

# Technical Support Center: Cyclooctatetraene Storage and Peroxide Prevention

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## Compound of Interest

Compound Name: Cyclooctatetraene

Cat. No.: B1213319

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and peroxide management of **cyclooctatetraene** (COT). Peroxide formation in stored COT presents a significant safety hazard, as these compounds can be explosive when subjected to heat, shock, or friction.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why is peroxide formation a concern with **cyclooctatetraene** (COT)?

A1: **Cyclooctatetraene** is an unsaturated hydrocarbon that can react with atmospheric oxygen via a free-radical process known as autoxidation.<sup>[1]</sup> This reaction forms unstable and potentially explosive peroxide compounds. The risk of explosion increases significantly if the peroxides become concentrated, for example, during distillation or evaporation.<sup>[2][3][4]</sup>

Q2: How can I properly store **cyclooctatetraene** to minimize peroxide formation?

A2: Proper storage is the most critical step in preventing peroxide formation.

- Container: Store COT in its original, airtight, light-resistant container whenever possible.<sup>[1]</sup>
- Atmosphere: For long-term storage, blanketing the container with an inert gas like nitrogen or argon can significantly slow peroxide formation by displacing oxygen.<sup>[3]</sup>

- Environment: Keep the container in a cool, dark place away from heat and sunlight, which can accelerate peroxide formation.[1][3]
- Labeling: Always label the container with the date it was received and the date it was first opened. This is crucial for tracking the age of the chemical.[1]

Q3: How do I know if my stored **cyclooctatetraene** contains peroxides?

A3: There are two main ways to check for peroxides:

- Visual Inspection:CAUTION: Perform a visual inspection without moving or shaking the container if it is old or shows signs of crystallization. Look for the formation of crystals, an oily viscous layer, or cloudiness in the liquid.[4][5] The presence of solid material, especially around the cap, is a sign of extreme danger; do not handle the container and contact your institution's Environmental Health & Safety (EHS) office immediately.[2][5]
- Chemical Testing: The most reliable method is to use commercial peroxide test strips, which provide a semi-quantitative reading in parts per million (ppm).[4][5][6] A qualitative chemical test using potassium iodide can also be performed. (See Experimental Protocols section).

Q4: What are the acceptable limits for peroxides in COT?

A4: While specific limits for COT are not well-documented, general guidelines for peroxide-forming solvents are widely accepted. A concentration above 100 ppm is generally considered hazardous.[3][4][5] For procedures involving heating or concentration, such as distillation, the peroxide level must be 0 ppm.[2] See the data table below for more detailed action levels.

Q5: I've detected peroxides in my COT. What should I do?

A5: The appropriate action depends on the concentration detected.

- Low Levels (< 25 ppm): The solvent is generally safe for use in procedures that do not involve concentration. It is advisable to remove the peroxides before long-term storage.
- Moderate Levels (25 - 100 ppm): The solvent should not be distilled or evaporated.[6] It should be treated to remove peroxides promptly or disposed of as hazardous waste.[7]

- High Levels (> 100 ppm) or Visible Crystals: DO NOT HANDLE. The material is extremely dangerous. Do not attempt to open, move, or treat the container. Contact your EHS office for emergency disposal.[3][4][6]

Q6: Can I use COT from a container that has been open for a long time?

A6: It is imperative to test any container of a peroxide-forming chemical that has been open for more than 6-12 months, especially if it has not been stored under an inert atmosphere.[3][5]

Always test for peroxides before use, regardless of the opening date, if you have any doubts.

## Quantitative Data: Peroxide Concentration Safety Levels

The following table summarizes the generally accepted safety limits and corresponding actions for handling solvents containing peroxides.

Peroxide Concentration (ppm)	Hazard Level	Recommended Action
< 10 - 25 ppm	Low	Considered safe for general use. Avoid concentration.[6][7]
25 - 100 ppm	Moderate	Unsafe for distillation or concentration.[6] Remove peroxides or dispose of solvent.
> 100 ppm	High / Dangerous	Do not use. Dispose of immediately as hazardous waste via EHS.[3][4][5]
Visible Crystals / Stratification	Extreme	Potentially explosive. Do not handle or move. Contact EHS for emergency disposal.[2][4]
For Distillation/Evaporation	N/A	Must be 0 ppm.[2]

## Experimental Protocols

### Protocol 1: Semi-Quantitative Peroxide Detection (Test Strips)

This is the fastest and most common method for routine testing.

- Materials: Commercial peroxide test strips (e.g., Quantofix®, with a range of 0-100 ppm).[8]  
[9]
- Procedure:
  - Open the COT container in a well-ventilated fume hood.
  - Dip the test strip into the COT for 1 second.
  - Remove the strip and allow the solvent to evaporate completely.
  - Add one drop of deionized water to the test pad.
  - Compare the resulting color of the pad to the color chart provided with the strips to determine the peroxide concentration in ppm.[4]
- Interpretation: Record the date and the ppm value on the container label. Take appropriate action based on the concentration (see table above).

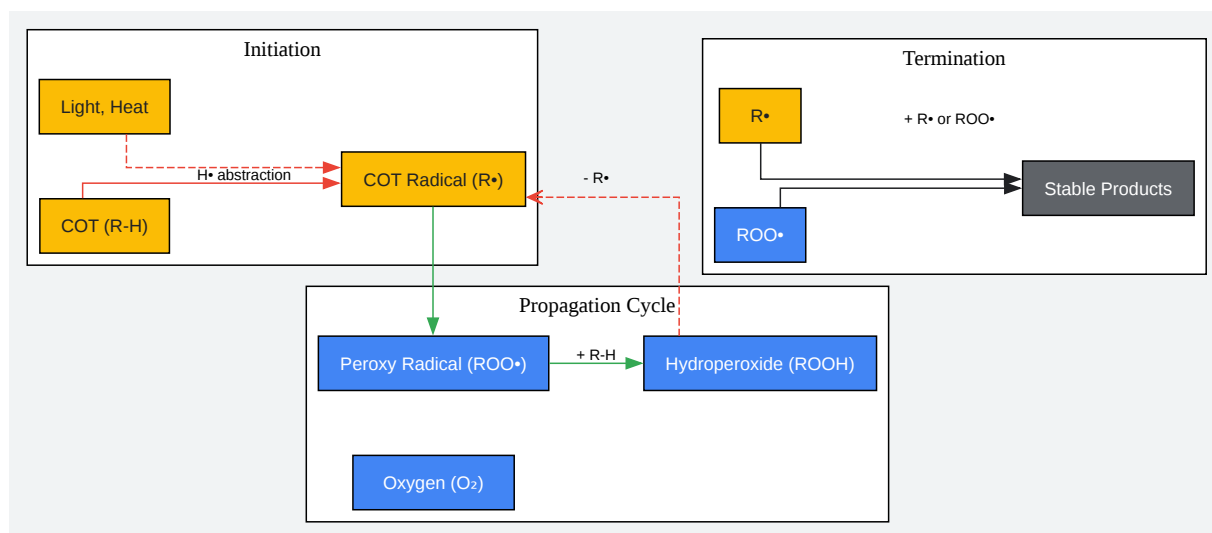
### Protocol 2: Peroxide Removal using Ferrous Sulfate

This method reduces and removes hydroperoxides from water-insoluble solvents like COT.

- Safety: Perform this procedure in a fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. The reaction can be vigorous if peroxide concentrations are high.
- Reagents:
  - **Cyclooctatetraene** containing peroxides.
  - Ferrous sulfate wash solution: Prepare by dissolving 60 g of ferrous sulfate heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) in 100 mL of water, then carefully adding 6 mL of concentrated sulfuric acid.[2]

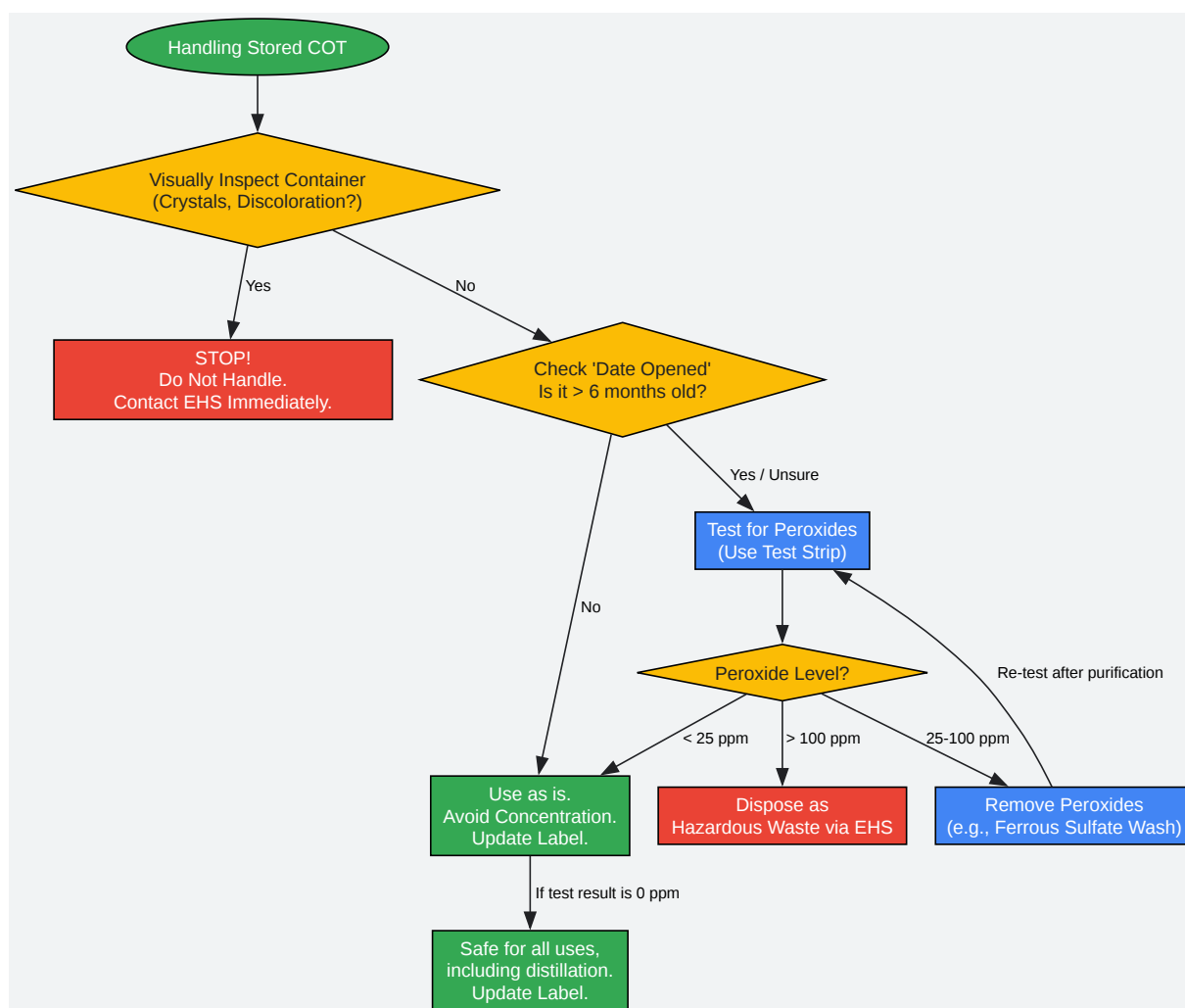
- Deionized water.
- Anhydrous magnesium sulfate or sodium sulfate.
- Procedure:
  - Place the COT in a separatory funnel.
  - For every 100 mL of COT, add approximately 50-60 mL of the freshly prepared ferrous sulfate wash solution.<sup>[2][10]</sup>
  - Stopper the funnel and shake gently, frequently venting to release any pressure.
  - Allow the layers to separate, then drain and discard the lower aqueous layer.
  - Wash the COT layer with deionized water to remove any residual acid and salts.
  - Test the COT again for peroxides using a test strip. If the test is still positive, repeat the wash.
  - Once the COT tests negative for peroxides, dry it over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), and filter to remove the drying agent.
  - Add a stabilizer, such as butylated hydroxytoluene (BHT), if the COT will be stored again. Store the purified COT under an inert atmosphere.<sup>[4]</sup>

## Visualizations



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Caption: Free-radical mechanism of autoxidation leading to peroxide formation in COT.



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Caption: Decision workflow for the safe handling and testing of stored **cyclooctatetraene**.

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## References

- 1. Cyclooctatetraene - Wikipedia [en.wikipedia.org]
- 2. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 3. 8.7 Peroxide Forming Compounds | Environment, Health and Safety [ehs.cornell.edu]
- 4. Peroxide Forming Solvents [sigmaaldrich.com]
- 5. ehs.tcu.edu [ehs.tcu.edu]
- 6. safety.duke.edu [safety.duke.edu]
- 7. apsu.edu [apsu.edu]
- 8. bartovation.com [bartovation.com]
- 9. camlab.co.uk [camlab.co.uk]
- 10. Sciencemadness Discussion Board - removing peroxides from thf with ferrous sulfate - Powered by XMB 1.9.11 [sciencemadness.org]
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